

how to suppress azoxystrobin crystallization with 1-Tetradecanol

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Compound Focus: 1-Tetradecanol

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Optimized Formulation and Mechanism

The core of this technology is a specific combination of components that creates a thermo-responsive system, which is solid at room temperature but softens and releases the fungicide in warm conditions that favor fungal diseases [1].

The table below summarizes the optimal formula for creating the thermo-responsive oil phase [1]:

Component	Function	Quantity in Optimal Formula
Azoxystrobin	Active Fungicide	5 g
1-Tetradecanol (TDA)	Thermo-responsive component	2.5 g
Diethyl Phthalate (DEP)	Solvent	10 mL
Tween 80 (T80)	Emulsifier	6 mL

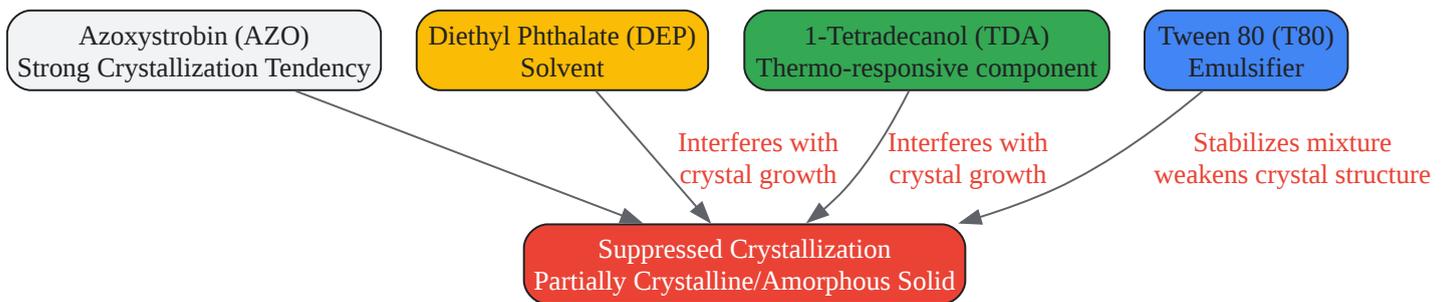
The mechanism relies on the interaction between these components [1]:

- Role of 1-Tetradecanol (TDA):** As a solid fatty alcohol, TDA forms the matrix that solidifies the oil phase at lower temperatures (e.g., 20°C). Its key property is a melting point around 37.5°C, which

allows the nanoparticle to transform at a relevant environmental temperature.

- **Interference with Crystallization:** Both DEP and TDA are crucial for interfering with the natural tendency of azoxystrobin molecules to form ordered crystals. The combination of these components creates a partially crystalline, partially amorphous solid that disrupts and suppresses AZO crystal growth.

This interaction mechanism can be visualized as follows:

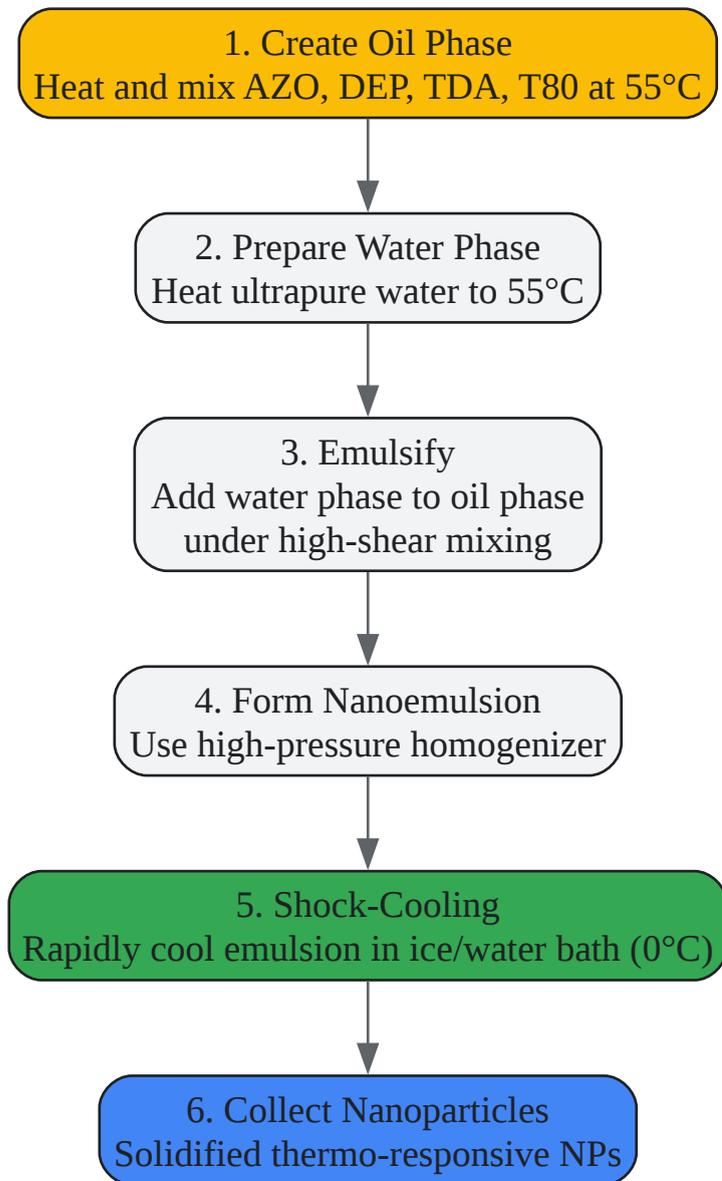


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Experimental Protocol

Here is the detailed methodology for forming the thermo-responsive azoxystrobin nanoparticles based on the research [1]:

Workflow Overview:



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Key Technical Details:

- **Emulsification:** The mixture of the oil and water phases should be done under **high-shear mixing**. The optimal nanoparticle size (e.g., 162.1 nm for the T3t-c12 formula) is achieved using a **high-pressure homogenizer**.
- **Critical Step - Shock-Cooling:** After homogenization, the emulsion is immediately transferred to a 0°C ice/water bath. This rapid cooling is crucial as it hinders the phase transformation of TDA, promoting the formation of defective crystals with a lower melting point and contributing to the thermo-responsive property [1].

Frequently Asked Questions

Q1: Why is the softening point of my formulated oil phase different from the reported 31.5°C? The softening point is highly dependent on the ratio of the components.

- **If the softening point is too high:** This is likely due to an excessive amount of **1-Tetradecanol** (TDA) or an insufficient amount of the solvent Diethyl Phthalate (DEP). Try increasing the DEP ratio or slightly decreasing the TDA ratio [1].
- **If the softening point is too low:** This is likely caused by too little TDA. The research shows that decreasing the TDA amount leads to a continuous decrease in the softening point [1].

Q2: My azoxystrobin is still crystallizing. What could be wrong? This suggests that the crystal inhibition system is not functioning optimally. Consider these points:

- **Ensure proper ratios:** Verify the weights and volumes of DEP, TDA, and Tween 80 against the optimal formula. All three work synergistically to inhibit crystallization [1].
- **Check the process:** The **shock-cooling step** is critical. Slow cooling can allow AZO molecules enough time to rearrange and form crystals, bypassing the inhibition mechanism [1].

Q3: Can I replace 1-Tetradecanol with another alcohol? Yes, but the properties will change. The research also tested 1-Cetanol (CTA) and 1-Dodecanol (DDA). CTA had a much higher softening point (49.4°C), while DDA had a lower one (22.7°C). TDA was selected as the most beneficial due to its intermediate softening point of 37.5°C, which is relevant to warm environmental conditions that favor fungal diseases [1].

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References

1. 1-Tetradecanol, Diethyl Phthalate and Tween 80 Assist in ... [pmc.ncbi.nlm.nih.gov]

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